

Vilagletistat: A Guide to Safe Handling and Disposal in a Research Setting

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper handling and disposal of **vilagletistat** (also known as ZED-1227), a potent, selective, and orally active transglutaminase 2 (TG2) inhibitor currently under investigation for the treatment of celiac disease.[1][2] Given its status as a research compound, adherence to strict laboratory safety protocols is paramount to ensure the safety of personnel and the protection of the environment.

Chemical and Physical Properties

Vilagletistat is a complex organic molecule with the molecular formula C₂₆H₃₆N₆O₆ and a molecular weight of 528.6 g/mol .[3] It is typically supplied as a solid powder.[2] Understanding the physicochemical properties is the first step in establishing safe handling and disposal procedures.

Property	Value	Reference
Molecular Formula	C26H36N6O6	[3]
Molecular Weight	528.6 g/mol	[3]
Appearance	Solid	[2]
CAS Number	1542132-88-6	[1]
Solubility	10 mM in DMSO	[2]



Storage and Stability

Proper storage is crucial to maintain the integrity of **vilagletistat** and to prevent accidental exposure. The following storage conditions are recommended based on supplier data.

Condition	Duration
Solid Powder (-20°C)	12 Months
Solid Powder (4°C)	6 Months
In Solvent (-80°C)	6 Months
In Solvent (-20°C)	6 Months

Data sourced from Probechem Biochemicals.[2]

Proper Disposal Procedures

As there are no specific disposal guidelines published for **vilagletistat**, general principles for the disposal of chemical and pharmaceutical waste in a laboratory setting must be followed. The following step-by-step guide is based on recommendations from the U.S. Food and Drug Administration (FDA) and the National Institutes of Health (NIH) for handling similar materials. [4][5]

Step 1: Assessment and Classification

Before disposal, assess the nature of the **vilagletistat** waste. It may exist in several forms:

- Unused or expired pure compound (solid powder).
- Solutions in solvents (e.g., DMSO).
- Contaminated labware (e.g., pipette tips, tubes, flasks).
- Personal Protective Equipment (PPE) contaminated with vilagletistat.

Based on its nature as a biologically active small molecule, **vilagletistat** waste should be treated as hazardous chemical waste.



Step 2: Segregation and Containment

- Solid Waste: Collect unused or expired vilagletistat powder in a clearly labeled, sealed container designated for hazardous chemical waste. Do not mix with other incompatible waste streams.
- Liquid Waste: Solutions of vilagletistat should be collected in a designated, leak-proof, and clearly labeled hazardous waste container. The solvent used (e.g., DMSO) will also determine the appropriate waste stream.
- Contaminated Materials: All disposable items that have come into direct contact with vilagletistat, such as gloves, pipette tips, and plasticware, should be collected in a designated hazardous waste container.[5]

Step 3: Labeling

All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "Vilagletistat"
- The concentration and solvent (for liquid waste)
- The date of accumulation
- The associated hazards (e.g., "Biologically Active," "Chemical Irritant" although specific
 hazards are not detailed in the search results, this is a prudent precaution for a research
 compound).

Step 4: Storage of Waste

Store hazardous waste in a designated, secure area away from general laboratory traffic. The storage area should be well-ventilated and have secondary containment to prevent spills.

Step 5: Disposal



Disposal of **vilagletistat** waste must be handled by a licensed hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and proper disposal in accordance with local, state, and federal regulations. Do not dispose of **vilagletistat** down the drain or in the regular trash.[4]

Experimental Protocols

While specific experimental protocols for **vilagletistat** are proprietary and depend on the research being conducted, a general protocol for preparing a stock solution is as follows:

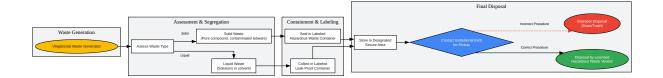
Preparation of a 10 mM Stock Solution in DMSO:

- Calculate the required mass: Based on the molecular weight of vilagletistat (528.6 g/mol), calculate the mass needed for the desired volume and concentration. For example, for 1 mL of a 10 mM solution:
 - Mass (g) = 10 mmol/L * 0.001 L * 528.6 g/mol = 0.005286 g = 5.286 mg
- Weigh the compound: Using a calibrated analytical balance, carefully weigh out the calculated mass of **vilagletistat** powder in a suitable container (e.g., a microcentrifuge tube).
- Add solvent: Add the appropriate volume of dimethyl sulfoxide (DMSO) to the solid vilagletistat.
- Dissolve: Vortex or sonicate the mixture until the solid is completely dissolved.
- Store: Store the stock solution at -20°C or -80°C in a tightly sealed container.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **vilagletistat** waste in a laboratory setting.





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Caption: Decision workflow for the safe disposal of vilagletistat waste.

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